

No Publicly Available Information on "INU-152" as a Pharmaceutical Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: INU-152

Cat. No.: B608111

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Initial searches for a compound designated "INU-152" in scientific and pharmaceutical literature have yielded no results for a therapeutic agent or research molecule with this name. The term "INU-152" does not appear in public chemical databases or drug development pipelines.

The search results did identify other substances with similar designations, which are detailed below:

- Tinuvin® 152 (UV-152): This is a Hindered Amine Light Stabilizer (HALS) used to improve the durability of coatings by minimizing degradation from UV light.^{[1][2]} Its chemical name is 2,4-bis[N-Butyl-N-(1-cyclohexyloxy-2,2,6,6-tetramethylpiperidin-4-yl)amino]-6-(2-hydroxyethylamine)-1,3,5-triazine.^[1] It is not a pharmaceutical compound.
- R-152a (HFC-152a): This is the refrigerant 1,1-Difluoroethane, an organofluorine compound used in aerosol sprays and as a refrigerant.^{[3][4][5]} Its chemical formula is C₂H₄F₂ and it is not intended for medical use.^{[3][5]}
- Other Mentions: The search also returned unrelated results, including references to cryptocurrencies like Shiba Inu^{[6][7][8][9][10][11]} and various other topics that do not pertain to a specific chemical or pharmaceutical compound.

Given the absence of any public information on a drug or research compound named "INU-152," it is not possible to provide a technical guide on its synthesis pathway, feasibility, or associated experimental protocols as requested. The core subject of the query appears to be either a non-public internal designation, a hypothetical compound, or a misnomer.

Should further clarifying information or an alternative compound of interest be provided, a detailed technical guide adhering to the specified requirements can be produced.

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